

# tubular secretion of N-Desmethylclozapine

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: N-Desmethylclozapine

CAS No.: 6104-71-8

Cat. No.: S537484

Get Quote

## Quantitative Renal Clearance Data

The table below summarizes key pharmacokinetic parameters for Clozapine and its metabolites, based on a clinical study in patients on steady-state clozapine monotherapy [1] [2].

Compound	Unbound Fraction in Serum (%)	Renal Clearance (as % of Creatinine Clearance)	Primary Renal Process
Clozapine	5.5%	11%	Tubular Reabsorption
N-Desmethylclozapine (norCLZ)	9.7%	300%	Tubular Secretion
Clozapine N-oxide	24.6%	640%	Tubular Secretion

The data shows that the renal clearance of unbound **N-Desmethylclozapine** is about three times the creatinine clearance, providing direct evidence for a net **active tubular secretion** process [1] [2]. The study also noted that the clearance of unbound **N-Desmethylclozapine** increased with higher urine volume and lower pH, and all renal clearance values showed large inter-individual variations [1].

## Mechanisms & Experimental Evidence

The renal handling of these compounds involves multiple stages, as illustrated below.

The diagram shows that only the unbound fraction of a drug in the blood is available for glomerular filtration. **N-Desmethylozapine** undergoes subsequent active transport from the blood in the peritubular capillaries into the tubular cell and then into the urine, a process that requires energy and specific transporters [1] [2].

While the specific transporters for **N-Desmethylozapine** in the kidney were not identified in the search results, recent research indicates that the parent drug, **Clozapine**, is a substrate of **Organic Anion Transporting Polypeptide 1B1 (OATP1B1)** [3]. OATP1B1 is primarily expressed on the sinusoidal membrane of hepatocytes and is key for hepatic uptake. This suggests that transporter interactions are crucial to the overall pharmacokinetic profile of clozapine and its metabolites.

## Key Considerations for Experimental Design

When investigating the renal excretion of **N-Desmethylozapine**, please consider the following factors derived from the clinical evidence:

- **Focus on Unbound Concentration:** Renal clearance should be calculated based on the **unbound concentration in serum**, as only the unbound fraction is available for glomerular filtration and tubular secretion [1] [2].
- **Account for Variability:** Be prepared for **large inter-individual variations** in renal clearance values, which were a notable finding in the patient study [1].
- **Control Urine Parameters:** Monitor and control for **urine flow rate and pH**, as these were found to influence the renal clearance of unbound **N-Desmethylozapine** [1].
- **Minor Excretion Pathway:** Note that despite active tubular secretion, the total amount of clozapine and its two major metabolites recovered in urine accounted for only about **14% of the administered dose**, indicating that other metabolic pathways are predominant [1] [4].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Pharmacokinetics of clozapine and its metabolites in ... [pmc.ncbi.nlm.nih.gov]
2. Pharmacokinetics of clozapine and its metabolites in ... [pubmed.ncbi.nlm.nih.gov]
3. Effect of Organic Anion Transporting Polypeptide 1B1 on ... [pmc.ncbi.nlm.nih.gov]
4. Desmethylclozapine - an overview [sciencedirect.com]

To cite this document: Smolecule. [tubular secretion of N-Desmethylclozapine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b537484#tubular-secretion-of-n-desmethylclozapine>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)